

WENZEL LH 65: A Comparative Guide to Accuracy Validation for Scientific Publications

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Compound of Interest

Compound Name: LH65.3

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For researchers, scientists, and drug development professionals, the precision and reliability of measurement instrumentation are paramount. This guide provides a comprehensive comparison of the WENZEL LH 65 Coordinate Measuring Machine (CMM), a high-performance bridge-style CMM, with its leading alternatives.^{[1][2]} It details the accuracy validation protocols essential for ensuring data integrity in scientific publications and presents key performance metrics in a clear, comparative format.

Performance Comparison of Bridge-Style CMMs

The selection of a CMM for scientific applications hinges on its accuracy, measuring range, and the specific probing systems it supports. The WENZEL LH 65, Zeiss Contura G2, Hexagon GLOBAL S, and Mitutoyo CRYSTA-Apex S are all prominent in the high-precision metrology landscape.^{[3][4][5][6]} The following tables summarize their key specifications to aid in objective comparison.

Table 1: General Specifications

Feature	WENZEL LH 65	Zeiss Contura G2	Hexagon GLOBAL S	Mitutoyo CRYSTA-Apex S
Measuring Range (X, Y, Z in mm)	650 x 700-1200 x 500[7]	600-1000 x 900-1600 x 500-800[8]	Varies by model (e.g., 500 x 500 x 500)	500 x 400 x 400 upwards[9]
Machine Structure	Granite in all axes[2][10]	Granite base[8]	Granite with integrated dovetail guideways[11]	Granite surface plate with integrated Y-axis guide rail[12]
Probing System Compatibility	Renishaw 3-axis & 5-axis scanning, touch-trigger[1]	Touch-trigger, scanning, laser, non-contact[8]	Tactile, optical, and laser sensors[6]	Touch probes, scanning probes, image probes[13]
Software	WM	Quartis	Zeiss CALYPSO or PiWeb[8]	PC-DMIS[3]

Table 2: Accuracy Specifications (According to ISO 10360-2)

Accuracy is a critical parameter, and it is defined by the Maximum Permissible Error (MPE) as stipulated by the ISO 10360 standard.

Model	Volumetric Length Measuring Error (MPE_E)
WENZEL LH 65 (Premium Select)	From 1.4 μm + L/350[7]
Zeiss Contura G2	From 1.5 + L/350 μm [14]
Hexagon GLOBAL S (Chrome)	From 1.7 + L/333 μm [15]
Mitutoyo CRYSTA-Apex S	From 1.7 + 3L/1000 μm [13][16]

Note: 'L' represents the measured length in millimeters. Accuracy specifications can vary based on the specific model, configuration, and environmental conditions.

Experimental Protocols for Accuracy Validation

To ensure the accuracy of a CMM like the WENZEL LH 65 for scientific publication, a rigorous validation process based on the ISO 10360 series of standards is essential.^{[15][17]} This international standard provides a framework for acceptance and reverification tests of CMMs.^[17]

ISO 10360-2: Verification of Linear Dimension Measurements

This is a critical test for verifying the performance of a CMM in measuring linear dimensions.^[14]

Methodology:

- **Artifacts:** A set of calibrated gauge blocks or a step gauge of varying lengths are used.
- **Measurement Positions:** Measurements are taken at multiple positions and orientations within the CMM's measuring volume to assess its performance across the entire workspace.
- **Repetitions:** Each length is measured multiple times to ensure repeatability.
- **Data Analysis:** The measured lengths are compared against the calibrated values of the artifacts. The errors must fall within the manufacturer's specified MPE_E value.

ISO 10360-5: Verification of Probing System Performance

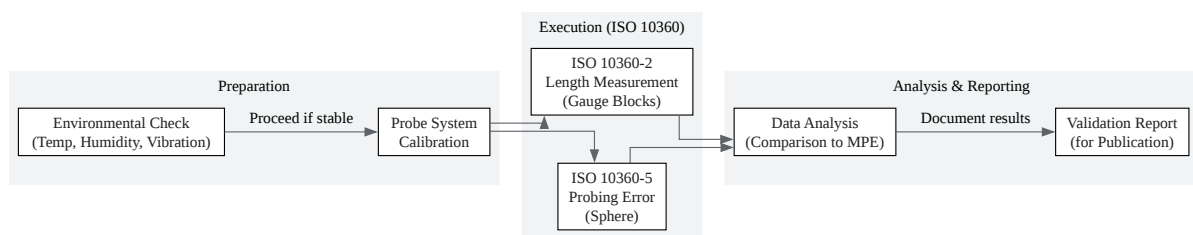
This part of the standard focuses on the accuracy of the probing system.

Methodology:

- **Artifact:** A precision sphere with a known diameter is used.
- **Measurement Points:** A defined number of points are measured on the surface of the sphere.

- **Data Analysis:** The form and size of the measured sphere are calculated from the collected data points. The deviation from the calibrated values of the sphere determines the probing error.

The following diagram illustrates the general workflow for CMM accuracy validation.

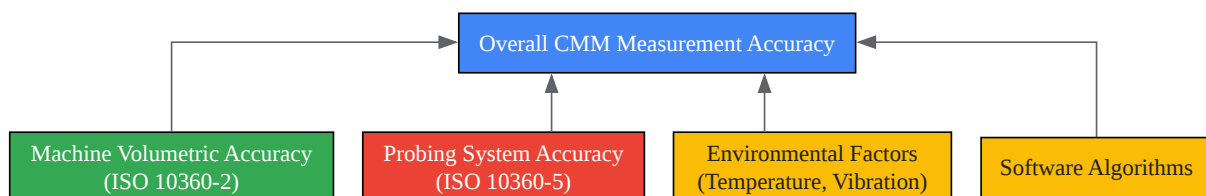


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CMM Accuracy Validation Workflow

Logical Relationship of Accuracy Parameters

The overall measurement accuracy of a CMM is a composite of several factors. The following diagram illustrates the relationship between the machine's structural accuracy and the probing system's performance.



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Components of CMM Measurement Accuracy

In conclusion, the WENZEL LH 65 stands as a robust and highly accurate CMM suitable for demanding scientific applications. Its performance is comparable to other leading models in its class. For the inclusion of data from the WENZEL LH 65 in scientific publications, adherence to the validation protocols outlined in the ISO 10360 standard is crucial for ensuring the credibility and reproducibility of the research findings.

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